

Cyclopentylacetyl Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cyclopentylacetyl chloride

Cat. No.: B075111

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **Cyclopentylacetyl chloride** (CAS No. 1122-99-2). The information herein is compiled from authoritative safety data sheets (SDS) to ensure the well-being of laboratory personnel and the integrity of research. Adherence to these guidelines is critical when working with this corrosive and combustible chemical.

Hazard Identification and Classification

Cyclopentylacetyl chloride is classified as a hazardous substance requiring careful management. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3 & 4	H226: Flammable liquid and vapour.[1] H227: Combustible liquid.[2][3]
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Skin corrosion/irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage.[1][2][4]
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage.[1]

Signal Word: Danger[1][5]

Hazard Pictograms:

(Pictograms for Corrosion, Flame, and Skull and Crossbones should be displayed)

Physical and Chemical Properties

Understanding the physical and chemical properties of **Cyclopentylacetyl chloride** is fundamental to its safe handling.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C7H11ClO[5]
Molecular Weight	146.61 g/mol [5]
Appearance	Clear colorless to pale yellow liquid[6][7]
Odor	Pungent[3]
Boiling Point	186°C at 760 mmHg[2][8]
Flash Point	71°C (160°F)[2]
Density	1.087 g/cm³[2][8]
Refractive Index	1.4595-1.4645 @ 20°C[6][7]
Solubility	Reacts with water[2][3]
Vapor Pressure	0.678 mmHg at 25°C[8]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to preventing accidents and ensuring a safe laboratory environment.

Handling

- Work under a chemical fume hood.[9][10]
- Do not breathe mist, vapors, or spray.[9][10]
- Avoid contact with skin, eyes, and clothing.[1]
- Wear appropriate personal protective equipment (PPE).[1][9]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][9]
- Ground and bond containers when transferring material to prevent static discharge.[11][12]

- Use only non-sparking tools.[12]
- Empty containers retain product residue and can be dangerous.[11]

Storage

- Store in a cool, dry, and well-ventilated place.[9][10]
- Keep containers tightly closed.[9][10]
- Store in a corrosives area.[9][10]
- Keep away from heat, sparks, and flame.[9][10]
- The product is moisture-sensitive; store under an inert gas like nitrogen.[2][13]
- Store locked up.[1][9]
- Incompatible Materials: Strong bases, oxidizing agents, and water.[2][4][9]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Cyclopentylacetyl chloride**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side shields or chemical safety goggles. Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][11]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[9][11] This includes a lab coat and, if necessary, a chemical-resistant apron.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[9] For large spills or emergencies, a self-contained breathing apparatus (SCBA) may be necessary.[4][9]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor. [1] [9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a physician. [1] [9] Wash contaminated clothing before reuse. [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [1] [9]
Ingestion	Rinse mouth. Do NOT induce vomiting. [9] [10] Never give anything by mouth to an unconscious person. [9] [10] Immediately call a POISON CENTER or doctor. [1]

Fire and Explosion Hazard Data

Cyclopentylacetyl chloride is a combustible liquid and presents a fire hazard.

Table 5: Fire-Fighting Measures

Aspect	Details
Suitable Extinguishing Media	Dry powder, dry sand, carbon dioxide (CO ₂), or alcohol-resistant foam.[1][4] Water mist may be used to cool closed containers.[4]
Unsuitable Extinguishing Media	Water.[1]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and hydrogen chloride gas.[9][12] Containers may explode when heated.[4][9] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. [11][12]
Protective Equipment for Firefighters	Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear. [4][9]

Accidental Release Measures

In the event of a spill, a systematic and safe response is necessary.

Personal Precautions

- Ensure adequate ventilation.[9]
- Evacuate personnel to safe areas.[9][10]
- Keep people away from and upwind of the spill/leak.[1][9]
- Remove all sources of ignition.[9][10]
- Take precautionary measures against static discharges.[9][10]
- Wear appropriate personal protective equipment.

Environmental Precautions

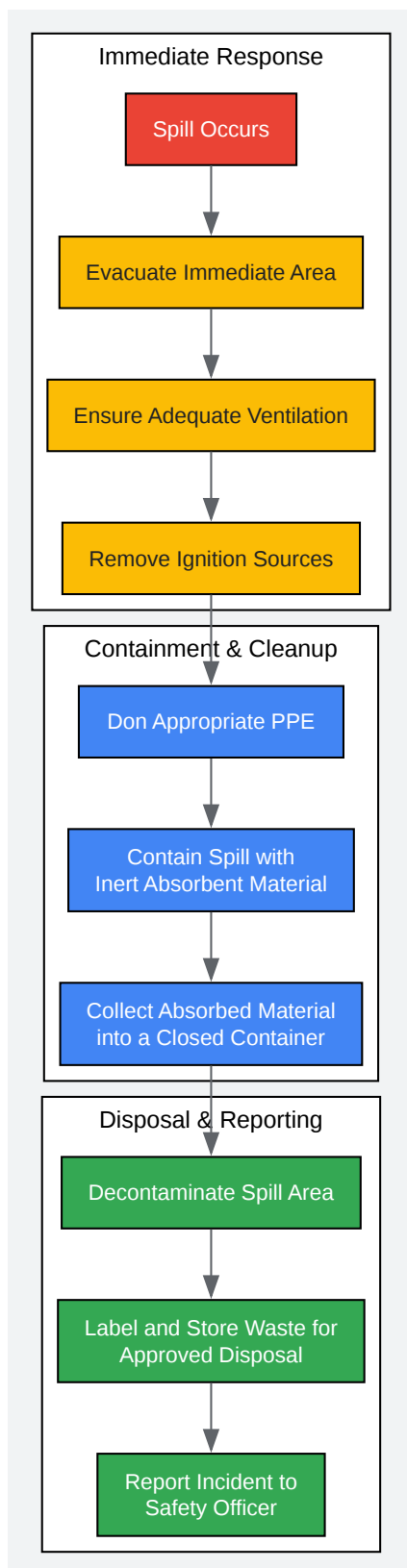
- Prevent the product from entering drains.[\[14\]](#)
- Should not be released into the environment.[\[9\]](#)[\[10\]](#)

Methods for Containment and Cleaning Up

- Cover drains.[\[13\]](#)
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Collect, bind, and pump off spills.[\[13\]](#)
- Keep in suitable, closed containers for disposal.[\[9\]](#)[\[10\]](#)
- Dispose of the material in an approved waste disposal plant.[\[9\]](#)

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for responding to a **Cyclopentylacetyl chloride** spill.



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Caption: Workflow for **Cyclopentylacetyl Chloride** Spill Response.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9] Consult local, regional, and national regulations for proper disposal.[9] Dispose of contents and container to an approved waste disposal plant.[9]

Conclusion

Cyclopentylacetyl chloride is a valuable reagent in research and development, but it poses significant health and safety risks if not handled correctly. By understanding its hazards, implementing stringent safety protocols, using appropriate personal protective equipment, and being prepared for emergencies, researchers can mitigate these risks and ensure a safe working environment. This guide serves as a comprehensive resource to achieve that end. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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